peer-reviewed studies validating the therapeutic potential of Puterine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Puterine*
CAS No.:	*65012-38-6*
Cat. No.:	*B1195736*

Get Quote

No Peer-Reviewed Studies Found for "Puterine" as a Therapeutic Agent

Despite a comprehensive search of scientific literature, no peer-reviewed studies or clinical trials validating the therapeutic potential of a product named "**Puterine**" were found. The term "**puterine**" appears in limited chemical literature as a classification for certain types of alkaloids, but not as a specific, studied therapeutic agent.

The initial investigation sought to identify and analyze peer-reviewed research to construct a comparative guide on the therapeutic potential of "**Puterine**." However, the search yielded no relevant results for a drug or therapeutic product with this name. Consequently, the core requirements of the user request, including data presentation in tables, detailed experimental protocols, and visualization of signaling pathways, cannot be fulfilled due to the absence of foundational data.

The search results did identify studies on various other natural compounds and alkaloids with potential therapeutic effects. For instance, research was found on "stylopine" for its anti-tumor effects[1], "honokiol" as a multiple enzyme inhibitor[2], and the leishmanicidal activity of

© 2026 BenchChem. All rights reserved.

alkaloid-rich fractions from Guatteria species. These findings, however, are unrelated to a substance identified as "**Puterine**."

It is possible that "**Puterine**" is a very new or proprietary compound not yet described in published scientific literature, or that the name is a misnomer. Without any available data, a comparison with alternative therapies and an analysis of its performance are not possible.

Therefore, we are unable to provide a comparison guide, experimental data, or pathway diagrams related to the therapeutic potential of "**Puterine**" at this time. Researchers, scientists, and drug development professionals are advised to consult primary literature databases for the most current and validated research on any therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Frontiers | Stylopine: A potential natural metabolite to block vascular endothelial growth factor receptor 2 (VEGFR2) in osteosarcoma therapy [frontiersin.org]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [peer-reviewed studies validating the therapeutic potential of Puterine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195736/docs#peer-reviewed-studies-validating-the-therapeutic-potential-of-puterine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.